Physical and chemical properties of Methyl piperazine-1-carboxylate

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Compound of Interest	
Compound Name:	Methyl piperazine-1-carboxylate
Cat. No.:	B041395

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An In-depth Technical Guide to Methyl piperazine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analysis of **Methyl piperazine-1-carboxylate**. It is intended to be a valuable resource for professionals in the fields of chemical research and drug development.

Core Physical and Chemical Properties

Methyl piperazine-1-carboxylate is a versatile chemical intermediate, primarily utilized in the synthesis of a wide range of pharmaceutical compounds.[1] Its bifunctional nature, possessing both a secondary amine and a methyl carbamate, allows for diverse chemical modifications.

Structural and Identifying Information

Property	Value	Source
IUPAC Name	methyl piperazine-1-carboxylate	PubChem
Synonyms	1-(Methoxycarbonyl)piperazine, Methyl 1-piperazinecarboxylate, N-Methoxycarbonylpiperazine	Pharmaffiliates[2]
CAS Number	50606-31-0	ChemScene[3]
Molecular Formula	$C_6H_{12}N_2O_2$	ChemScene[3]
Molecular Weight	144.17 g/mol	PubChem[4]
SMILES	COC(=O)N1CCNCC1	CymitQuimica[1]
InChI Key	ZPJZSEHCMJYUPI-UHFFFAOYSA-N	FINETECH INDUSTRY LIMITED[5]

Physicochemical Data

| Property	Value	Source
Appearance	Colorless to pale yellow liquid or solid	CymitQuimica[1]
Density	1.099 g/cm³	Alfa Chemistry[6]
Topological Polar Surface Area	41.57 Å²	ChemScene[3]
logP	-0.342	ChemScene[3]
Hydrogen Bond Donors	1	ChemScene[3]
Hydrogen Bond Acceptors	3	ChemScene[3]
Rotatable Bonds	0	ChemScene[3]
Storage Temperature	2-8°C, protect from light	ChemScene[3], Pharmaffiliates[2]

Synthesis and Experimental Protocols

The synthesis of **Methyl piperazine-1-carboxylate** can be achieved through several routes. A common and straightforward method involves the selective N-acylation of piperazine.

General Synthesis Protocol: N-acylation of Piperazine

This protocol describes a general method for the synthesis of **Methyl piperazine-1-carboxylate** from piperazine and methyl chloroformate.

Reaction Scheme:
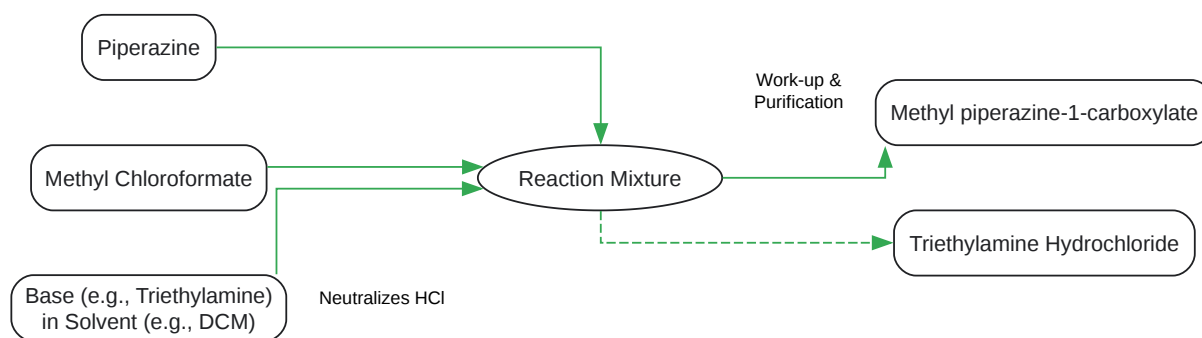
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General synthesis of **Methyl piperazine-1-carboxylate**.

Materials:

- Piperazine

- Methyl chloroformate

- Anhydrous dichloromethane (DCM)

- Triethylamine (TEA) or another suitable base

- Saturated aqueous sodium bicarbonate solution

- Brine (saturated aqueous sodium chloride solution)

- Anhydrous magnesium sulfate or sodium sulfate

- Standard laboratory glassware and equipment (round-bottom flask, dropping funnel, magnetic stirrer, etc.)

Procedure:

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve piperazine (1.0 equivalent) in anhydrous dichloromethane. Cool the solution to 0°C using an ice bath.

- Addition of Base: Add triethylamine (1.1 equivalents) to the stirred solution.

- Acylation: Slowly add a solution of methyl chloroformate (1.0 equivalent) in anhydrous dichloromethane to the reaction mixture via a dropping funnel. Maintain the temperature at 0°C during the addition.

- Reaction Progression: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (the reaction progress can be monitored by Thin Layer Chromatography).

- Work-up:

  - Quench the reaction by adding water.

  - Separate the organic layer.

  - Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.

  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

  - Filter and concentrate the organic layer under reduced pressure to obtain the crude product.

- Purification: The crude **Methyl piperazine-1-carboxylate** can be purified by vacuum distillation or column chromatography on silica gel.
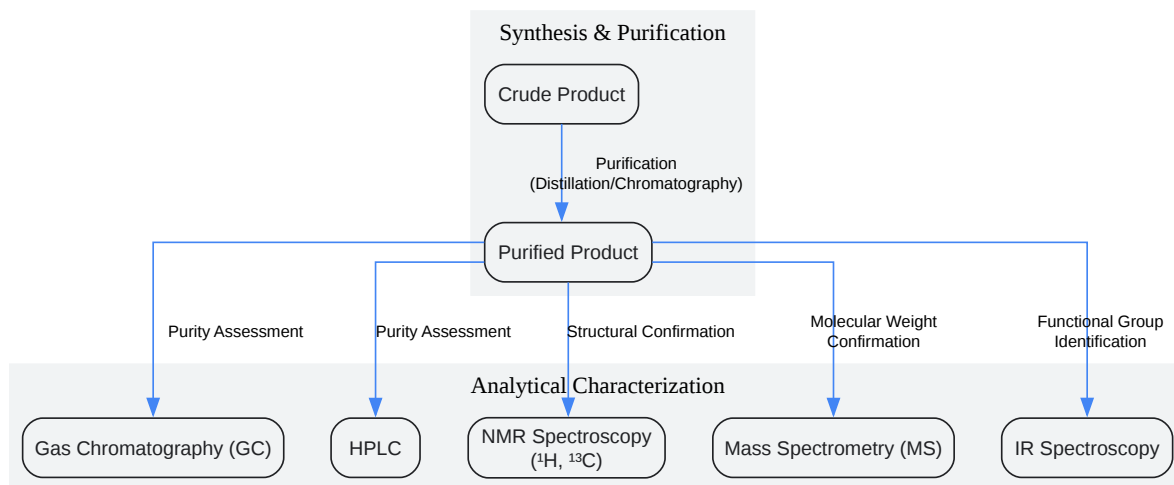
Analytical Methods

The purity and identity of **Methyl piperazine-1-carboxylate** can be determined using standard analytical techniques.

Chromatographic Methods

- Gas Chromatography (GC): A GC method can be developed for the quantitative analysis of **Methyl piperazine-1-carboxylate** and related impurities. A typical method would utilize a capillary column (e.g., DB-17) with a flame ionization detector (FID). The oven temperature program would be optimized to achieve good separation of the components.[7][8]

- High-Performance Liquid Chromatography (HPLC): HPLC with UV detection is a suitable method for the analysis of **Methyl piperazine-1-carboxylate**, especially after derivatization to introduce a chromophore for enhanced sensitivity.[9] A reversed-phase C18 column with a mobile phase consisting of a mixture of acetonitrile and water or a suitable buffer is commonly employed.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy are essential for the structural elucidation and confirmation of **Methyl piperazine-1-carboxylate**. The spectra will show characteristic peaks corresponding to the methyl ester, and the methylene protons of the piperazine ring.

- Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight of the compound. Electron ionization (EI) or electrospray ionization (ESI) are common techniques.

- Infrared (IR) Spectroscopy: IR spectroscopy will show characteristic absorption bands for the C=O stretching of the carbamate group and N-H stretching of the secondary amine.
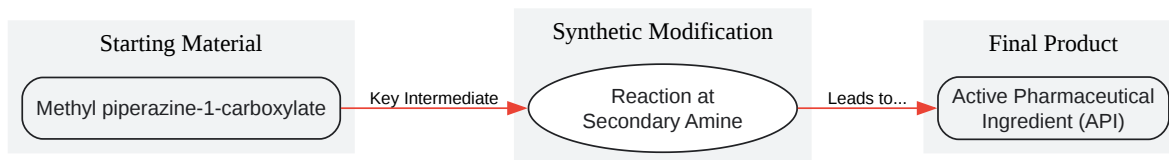
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                    ┌─────────────────────────────────┐
                    │   Synthesis & Purification      │
                    │   ┌──────────────┐               │
                    │   │ Crude Product│               │
                    │   └──────┬───────┘               │
                    │          │                        │
                    │      Purification                 │
                    │  (Distillation/Chromatography)    │
                    │          │                        │
                    │   ┌──────▼───────┐               │
                    │   │Purified Product│              │
                    │   └──────────────┘               │
                    └─────────────────────────────────┘
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Purity Assessment   Purity Assessment   Structural Confirmation   Molecular Weight Confirmation   Functional Group Identification

Analytical Characterization

| Gas Chromatography (GC) | HPLC | NMR Spectroscopy (^{1}H, ^{13}C) | Mass Spectrometry (MS) | IR Spectroscopy |

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A typical analytical workflow for **Methyl piperazine-1-carboxylate**.

Role in Drug Development

Methyl piperazine-1-carboxylate is not typically used as an active pharmaceutical ingredient (API) itself. Instead, it serves as a crucial building block in the synthesis of more complex drug molecules. The piperazine moiety is a common scaffold in medicinal chemistry, known to impart favorable pharmacokinetic properties.

The secondary amine of **Methyl piperazine-1-carboxylate** provides a reactive site for the introduction of various substituents, allowing for the exploration of structure-activity relationships (SAR) in drug discovery programs. Piperazine derivatives have shown a wide range of biological activities, including anti-infective, anti-carcinogenic, and anxiolytic properties.[10]

Tech Support

Starting Material	Synthetic Modification	Final Product
Methyl piperazine-1-carboxylate	→ Key Intermediate → Reaction at Secondary Amine	→ Leads to... → Active Pharmaceutical Ingredient (API)

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Methyl piperazine-1-carboxylate as a key intermediate in API synthesis.

Safety and Handling

Methyl piperazine-1-carboxylate should be handled with appropriate safety precautions in a well-ventilated laboratory. It is advisable to wear personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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